

# Application of Phthalazine Derivatives in Agrochemical Synthesis: A Focus on Antifungal Agents

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## Compound of Interest

Compound Name: **6-Methylphthalazine**

Cat. No.: **B130039**

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## Introduction

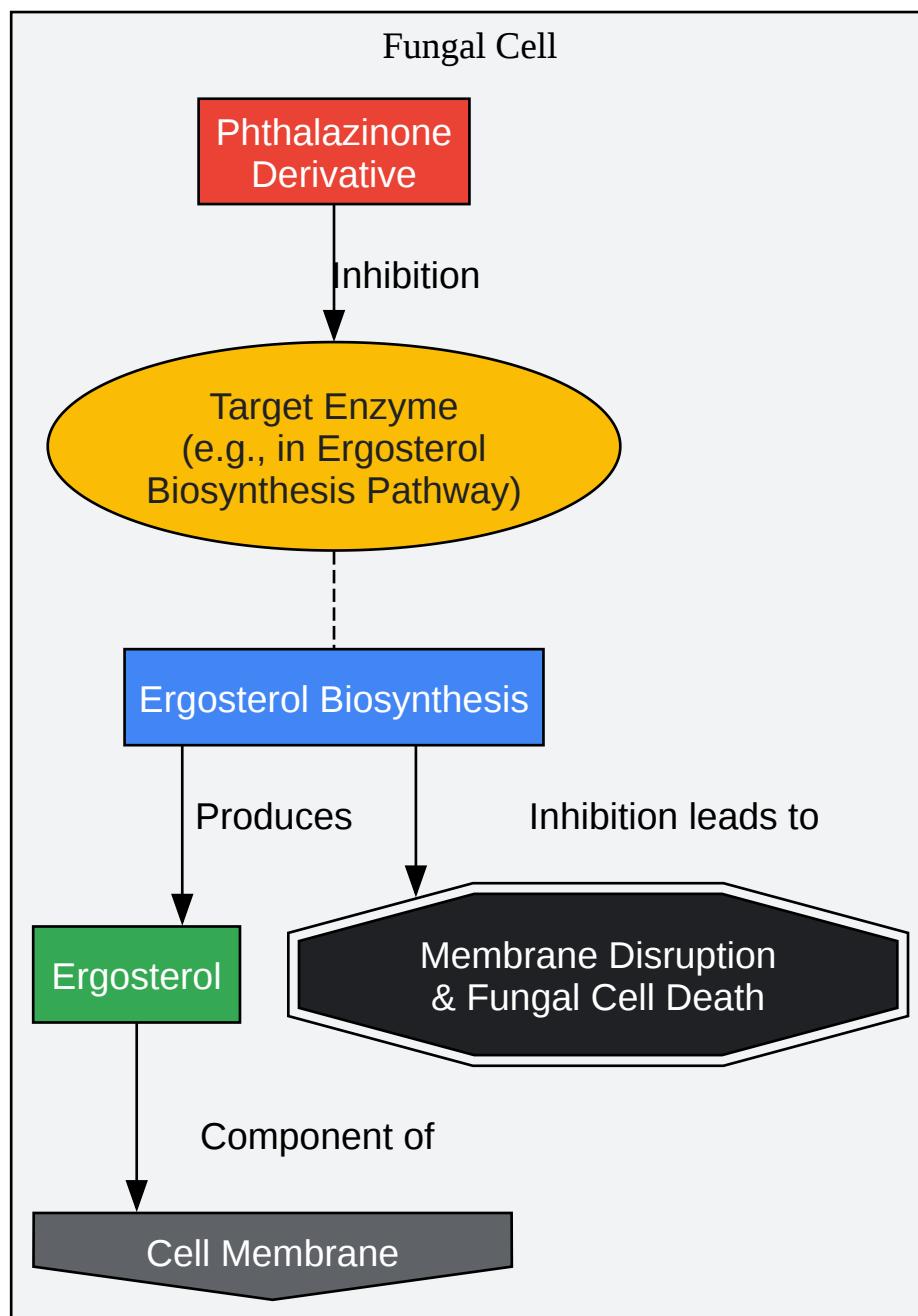
Phthalazine derivatives represent a versatile class of heterocyclic compounds that have garnered significant interest in medicinal chemistry and agrochemical research due to their diverse biological activities. While the direct application of **6-Methylphthalazine** in the synthesis of commercialized agrochemicals is not extensively documented in publicly available literature, the broader phthalazinone scaffold is a key component in the development of potent bioactive molecules, including those with potential use in agriculture. This document provides detailed application notes and protocols for a representative phthalazinone derivative, 4-(4-chlorobenzyl)-2-methylphthalazin-1(2H)-one, which has demonstrated notable antifungal properties and serves as a pertinent example of the potential of this chemical class in agrochemical synthesis.

## Application Notes: 4-(4-chlorobenzyl)-2-methylphthalazin-1(2H)-one as a Potential Antifungal Agent

Compound ID: 4-(4-chlorobenzyl)-2-methylphthalazin-1(2H)-one

Chemical Structure:

Caption: Synthetic workflow for 4-(4-chlorobenzyl)-2-methylphthalazin-1(2H)-one.



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Caption: Hypothetical mechanism of antifungal action via ergosterol biosynthesis inhibition.

Disclaimer: The information provided is for research and development purposes only. The synthesis and handling of these chemicals should be performed by trained professionals in a

controlled laboratory setting with appropriate safety precautions. The efficacy and safety of this compound as an agrochemical would require extensive field trials and regulatory approval.

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